

Technical Guide: Physicochemical Properties of 3,3,5,5-Tetramethylcyclohexanamine

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Compound of Interest

Compound Name: 3,3,5,5-Tetramethylcyclohexanamine

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Introduction

3,3,5,5-Tetramethylcyclohexanamine is a saturated cyclic amine. Its structural features, including a substituted cyclohexane ring, suggest potential applications in pharmaceutical and materials science as a building block or intermediate. A thorough understanding of its physicochemical properties is fundamental for its application in research and development, particularly in areas such as solubility, formulation, and predicting its behavior in biological systems.

This technical guide provides a summary of the available and predicted physicochemical properties of **3,3,5,5-Tetramethylcyclohexanamine** and its hydrochloride salt. Due to a scarcity of experimentally determined data for the free base, this document presents predicted values to guide researchers. Furthermore, general experimental protocols for determining key physicochemical parameters are detailed.

Physicochemical Data

Quantitative data for **3,3,5,5-Tetramethylcyclohexanamine** and its hydrochloride salt are summarized in the table below. It is critical to note that the data for the free base are predicted values based on its chemical structure, as experimental data is not readily available in the peer-reviewed literature.

Property	3,3,5,5-Tetramethylcyclohexanamine (Free Base) - Predicted	3,3,5,5-Tetramethylcyclohexanamine Hydrochloride
Molecular Formula	C ₁₀ H ₂₁ N	C ₁₀ H ₂₂ ClN
Molecular Weight	155.28 g/mol	191.74 g/mol [1]
Boiling Point	195.3 °C (at 760 mmHg)	Not Available
Melting Point	Not Available	Not Available
Density	0.84 g/cm ³	Not Available
Water Solubility	1.8 g/L	Expected to be higher than the free base
LogP (Octanol-Water Partition Coefficient)	2.9	Not Available
pKa	10.8	Not Available
SMILES	<chem>CC1(C)CC(N)CC(C)(C)C1</chem>	<chem>CC1(C)CC(N)CC(C)(C)C1.Cl</chem> [1]
InChI Key	BGSRAMZWISSEOP-UHFFFAOYSA-N	BGSRAMZWISSEOP-UHFFFAOYSA-N

Disclaimer: The physicochemical properties for the free base are predicted using computational models and should be used as estimations. Experimental verification is recommended.

Experimental Protocols

The following are generalized experimental protocols for determining the key physicochemical properties of amines. These methods can be adapted for **3,3,5,5-Tetramethylcyclohexanamine**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- A small amount of the amine is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the amine.
- The test tube is attached to a thermometer.
- The assembly is heated in a Thiele tube containing a high-boiling point oil to ensure uniform heating.^[2]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[2]
- The heat source is removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[2]

Determination of Melting Point (Capillary Method)

The melting point is the temperature at which a solid becomes a liquid. For amine hydrochlorides, this is a key property.

Methodology:

- A small, dry sample of the amine hydrochloride is packed into a capillary tube.^{[3][4]}
- The capillary tube is placed in a melting point apparatus.^[5]
- The sample is heated at a controlled rate.
- The temperature range from which the first droplet of liquid is observed to the temperature at which the entire sample has melted is recorded as the melting point range.^[6]

Determination of Aqueous Solubility

Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.

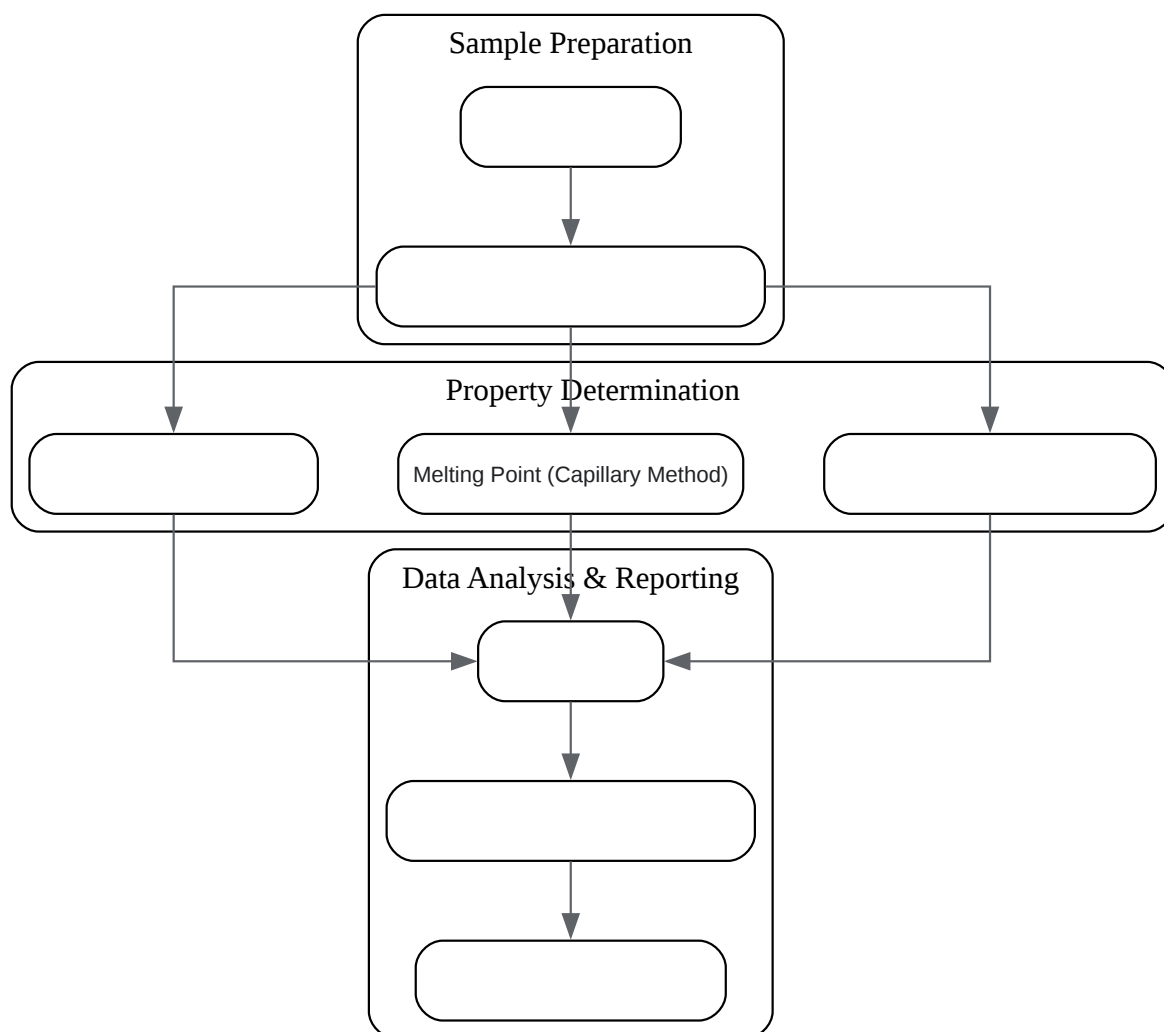
Methodology:

- Add a small, pre-weighed amount of the amine to a known volume of distilled water in a test tube.
- Vigorously stir or shake the mixture for a set period to ensure equilibrium is reached.^[7]
- If the substance dissolves completely, add more until a saturated solution with excess solid is formed.
- The concentration of the dissolved amine can be determined by techniques such as titration or UV-Vis spectroscopy after separating the undissolved solid.

Visualizations

General Workflow for Physicochemical Property Determination

The following diagram illustrates a general workflow for the experimental determination of the key physicochemical properties of a chemical compound like **3,3,5,5-Tetramethylcyclohexanamine**.



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Caption: Workflow for Physicochemical Property Determination.

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Email: info@benchchem.com